

## Essential Safety and Operational Guide for (2-Chloroethoxy)benzene

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Compound of Interest		
Compound Name:	(2-Chloroethoxy)benzene	
Cat. No.:	B016413	Get Quote

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **(2-Chloroethoxy)benzene** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

## **Chemical and Physical Properties**

A summary of the key quantitative data for **(2-Chloroethoxy)benzene** is presented below for easy reference.

Property	Value
CAS Number	622-86-6[1][2][3]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClO[2][3]
Molecular Weight	156.61 g/mol [2][3]
Appearance	Not specified, likely a liquid
Boiling Point	97-98 °C at 15 mmHg[3]
Density	1.129 g/mL at 25 °C[3]
Flash Point	101 °C[2]
Vapor Pressure	0.3 ± 0.4 mmHg at 25°C



## Hazard Identification and Personal Protective Equipment (PPE)

**(2-Chloroethoxy)benzene** is classified as a combustible liquid and can cause skin, eye, and respiratory irritation.[2][4][5] Adherence to proper PPE protocols is mandatory to minimize exposure and ensure personal safety.

## Safety Operating Guide

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Equipment	Specifications and Recommendations
Hand Protection	For Incidental Contact/Splashes: Use disposable nitrile gloves with a minimum thickness of 5 mil. Immediately remove and replace gloves upon any contact with the chemical.[6] Nitrile has shown poor to fair resistance against similar aromatic and halogenated hydrocarbons like benzene and chlorobenzene, making it suitable only for brief, incidental contact.[1][6] For Extended Use/Immersion: For prolonged handling, consider more resistant gloves such as Viton® or SilverShield®/4H®. It is crucial to consult the glove manufacturer's specific chemical resistance data.[7] Always inspect gloves for
Eye and Face Protection	any signs of degradation before use.[2]  Wear chemical safety goggles that provide a complete seal around the eyes.[4][5] If there is a significant risk of splashing, a full-face shield must be worn in addition to safety goggles.[4][6]
Respiratory Protection	All handling of (2-Chloroethoxy)benzene should be conducted within a certified chemical fume hood to minimize inhalation exposure.[4] If work outside of a fume hood is unavoidable, a NIOSH-approved air-purifying respirator with organic vapor cartridges is required.[4] A proper fit test is necessary before using a respirator.
Skin and Body Protection	Wear a flame-resistant lab coat. For procedures with a higher risk of splashes or spills, chemical-resistant coveralls or an apron should be worn.  [4][5] Do not wear shorts or open-toed shoes; full-length pants and closed-toe, chemical-resistant footwear are required.[8]



## Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is critical for the safe handling of **(2-Chloroethoxy)benzene**.

- 1. Preparation and Engineering Controls:
- Ensure that a certified chemical fume hood is operational before beginning any work.[4]
- Verify that an emergency eyewash station and safety shower are accessible and have been recently tested.[4]
- Clear the work area of any unnecessary equipment or materials to minimize clutter and potential for spills.
- Keep (2-Chloroethoxy)benzene away from heat, sparks, open flames, and other ignition sources as it is a combustible liquid.[4][5]
- Ensure all containers are properly labeled and sealed when not in use.[9]
- 2. Donning Personal Protective Equipment (PPE):
- Put on all required PPE as detailed in the table above before handling the chemical. This
  includes the appropriate gloves, eye and face protection, and lab coat.
- 3. Chemical Handling:
- Conduct all transfers, weighing, and other manipulations of (2-Chloroethoxy)benzene
  inside a chemical fume hood.[4]
- Use compatible and non-reactive equipment (e.g., glass, stainless steel).
- When transferring, pour slowly and carefully to avoid splashing.
- Keep containers sealed when not actively in use to prevent the release of vapors.
- 4. Post-Handling and Decontamination:



- After handling, decontaminate all surfaces and equipment using an appropriate solvent and then wash with soap and water.
- Properly doff PPE, removing gloves last by peeling them off without touching the outer surface.
- Wash hands thoroughly with soap and water after removing PPE.[4]

### **Disposal Plan**

All waste containing **(2-Chloroethoxy)benzene** must be treated as hazardous waste and disposed of according to institutional and local regulations.

- 1. Waste Segregation and Collection:
- Do not mix (2-Chloroethoxy)benzene waste with other waste streams unless compatibility has been confirmed.
- Collect all liquid and solid waste contaminated with (2-Chloroethoxy)benzene in a designated, properly labeled hazardous waste container.[9]
- The container must be made of a compatible material and have a secure, tight-fitting lid.[9]
- The label must clearly state "HAZARDOUS WASTE" and list (2-Chloroethoxy)benzene as a constituent.[9]
- 2. Spill Management:
- In the event of a small spill inside a fume hood, absorb the material with a non-combustible absorbent such as vermiculite, sand, or earth.[4]
- Collect the absorbent material using non-sparking tools and place it in the designated hazardous waste container.[4]
- For larger spills, evacuate the area and contact the institutional environmental health and safety department immediately.
- Final Disposal:





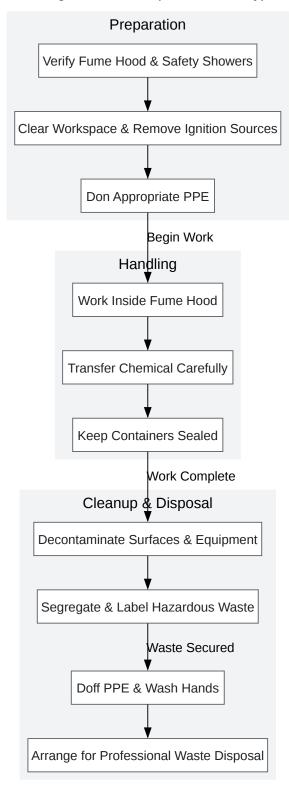


- Store the sealed hazardous waste container in a designated satellite accumulation area.
- Arrange for the pickup and disposal of the hazardous waste through a licensed waste disposal contractor.[4]
- Under no circumstances should **(2-Chloroethoxy)benzene** or its waste be disposed of down the drain.

# Workflow for Safe Handling of (2-Chloroethoxy)benzene



#### Safe Handling Workflow for (2-Chloroethoxy)benzene



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Caption: A logical workflow for the safe handling of (2-Chloroethoxy)benzene.



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